

1-Chloronaphthalene proper disposal procedures

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Compound of Interest

Compound Name: 1-Chloronaphthalene

Cat. No.: B1664548

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Proper disposal of **1-chloronaphthalene** is critical for laboratory safety and environmental protection. As a halogenated aromatic compound, it is classified as hazardous waste and poses several risks, including harm if swallowed, skin and eye irritation, and high toxicity to aquatic life.^{[1][2]} Adherence to strict disposal protocols is essential to mitigate these dangers and ensure compliance with regulations.

Immediate Safety Protocols

Before handling **1-chloronaphthalene**, it is imperative to work within a certified chemical fume hood to minimize inhalation exposure.^[3] Appropriate Personal Protective Equipment (PPE) must be worn at all times.

Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield approved under government standards such as NIOSH (US) or EN 166 (EU).^{[1][2]}
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.^{[2][4]}
- Skin Protection: Use protective clothing to avoid skin contact.^[2]
- Respiratory Protection: All handling and waste transfers should occur in a chemical fume hood.^[3] If a fume hood is unavailable or in case of a large spill, a filter respirator for organic gases and vapors may be necessary.^[5]

Step-by-Step Disposal Procedure

The disposal of **1-chloronaphthalene** waste must follow a systematic process of segregation, containment, and removal by qualified personnel.

1. Waste Segregation:

- Crucial First Step: Never mix **1-chloronaphthalene** or other halogenated organic wastes with non-halogenated organic waste.[\[3\]](#)[\[6\]](#) Keeping these streams separate is critical for proper treatment and can significantly reduce disposal costs.[\[3\]](#)[\[7\]](#)
- Avoid Mixing with Other Categories: Do not mix halogenated waste with other hazardous waste types such as acids, bases, heavy metals, or acutely toxic "P-listed" wastes.[\[3\]](#)[\[7\]](#)

2. Container Selection and Labeling:

- Choose the Right Container: Collect liquid **1-chloronaphthalene** waste in a designated, compatible container, such as a high-density polyethylene (HDPE) carboy.[\[8\]](#)[\[9\]](#) Do not use metal containers, as halogenated solvents can produce acids that cause corrosion.[\[9\]](#)[\[10\]](#)
- Immediate Labeling: Affix a "Hazardous Waste" tag to the container before adding the first drop of waste.[\[3\]](#)[\[7\]](#) The label must clearly identify the contents, including "**1-Chloronaphthalene**" and any other chemical constituents with their approximate percentages.[\[3\]](#)

3. Waste Accumulation:

- Safe Transfer: Conduct all waste transfers inside a functioning chemical fume hood.[\[3\]](#)
- Secure Containment: Keep the waste container tightly closed when not in use.[\[3\]](#)[\[7\]](#)
- Avoid Overfilling: Leave at least 5% of the container volume as headspace to allow for thermal expansion.[\[3\]](#)

4. Storage:

- Designated Area: Store the waste container in a designated Satellite Accumulation Area (SAA).[\[3\]](#)

- Secondary Containment: The container must be kept in secondary containment, such as a large, chemically resistant tub, to contain any potential leaks.[3]
- Proper Environment: Store the container away from incompatible materials like strong oxidizing agents, direct sunlight, and sources of heat or ignition.[9] The storage area must be cool and well-ventilated.[3][9]

5. Requesting Disposal:

- Contact EHS: Once the container is nearly full (about 90-95%) or if waste generation is complete, contact your institution's Environmental Health and Safety (EHS) department to request a waste pickup.[3][7]
- Final Disposal Method: **1-chloronaphthalene** is typically disposed of via high-temperature incineration at an approved waste disposal plant.[4][11] This process requires an acid scrubber to neutralize the resulting hydrogen chloride gas.[11][12]

Spill and Emergency Procedures

In the event of a spill, immediate and correct action is necessary to prevent exposure and environmental contamination.

- Evacuate and Ventilate: Ensure adequate ventilation. For spills outside a fume hood, evacuate the immediate area.[1]
- Contain the Spill: Use an inert absorbent material such as vermiculite, sand, or commercial sorbent pads to contain the leak.[1][3]
- Collect Absorbed Waste: Carefully collect the contaminated absorbent material and place it into a sealable, leak-proof container.[1][3]
- Label and Dispose: Label the container as hazardous waste, identifying the contents as "Spill Debris" containing **1-chloronaphthalene**, and request a pickup from EHS for proper disposal.[3]
- Decontaminate: Wash all contaminated surfaces with 60-70% ethanol followed by a soap and water solution.[4]

Quantitative Data for 1-Chloronaphthalene

The following table summarizes key quantitative data for **1-chloronaphthalene**.

Property	Value	Source
Chemical Formula	$C_{10}H_7Cl$	[1]
Molecular Weight	162.62 g/mol	[1]
Appearance	Colorless to amber, oily liquid	[4] [12]
Boiling Point	232 - 235 °C (at 7 hPa)	
Melting Point	-20 °C	
Flash Point	121 °C	[13]
Density	1.194 g/cm³ (at 25 °C)	
Toxicity (Oral, Rat)	LD50: 1,540 mg/kg	[13]
Aquatic Toxicity (Fish)	LC50 (Lepomis macrochirus, 96h): 2.3 mg/l	
Aquatic Toxicity (Daphnia)	EC50 (Daphnia magna, 48h): 0.81 mg/l	

Disposal Workflow

The following diagram illustrates the procedural workflow for the safe disposal of **1-chloronaphthalene**.

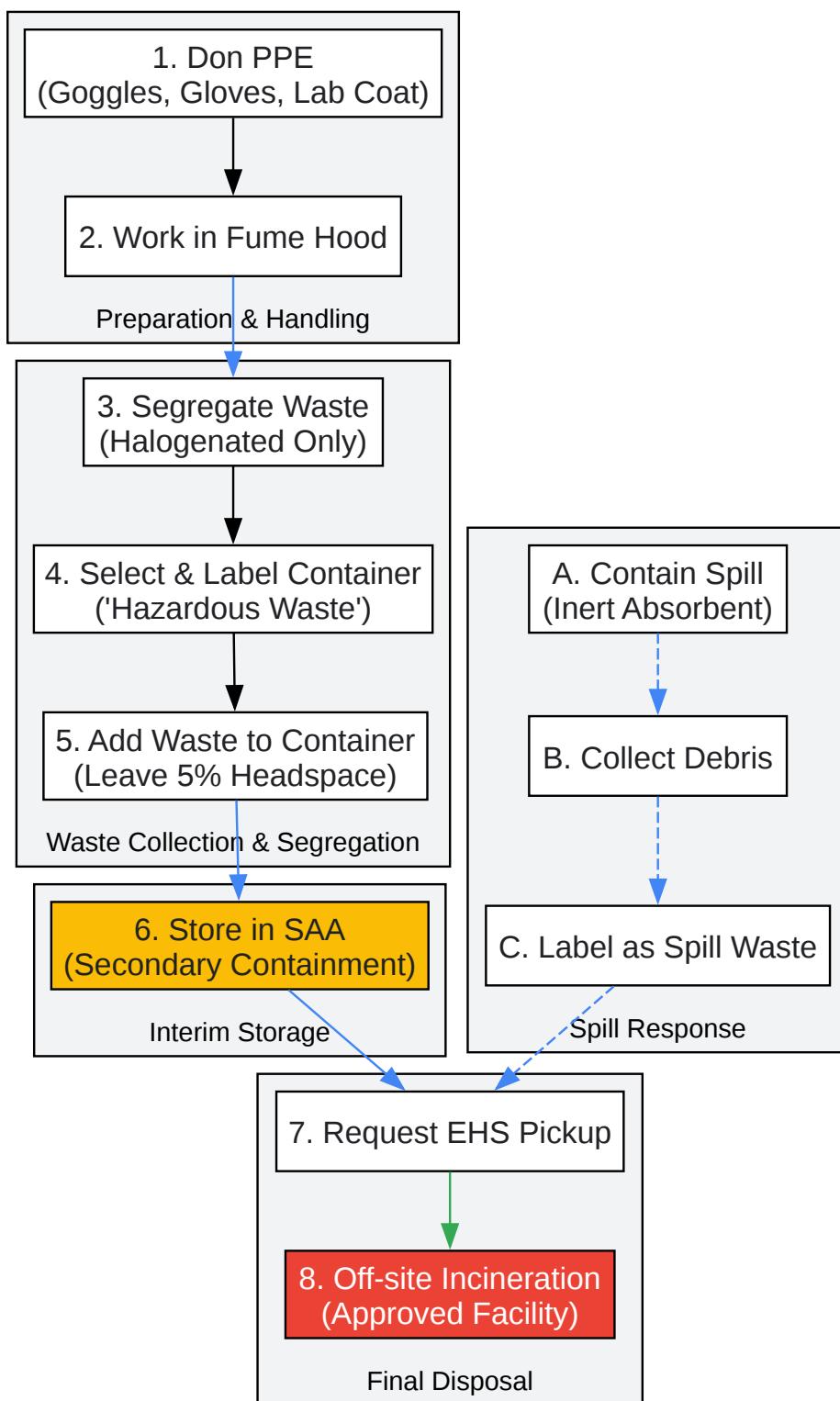


Figure 1. 1-Chloronaphthalene Disposal Workflow

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Caption: Figure 1. Procedural flow for the safe handling, collection, storage, and disposal of **1-chloronaphthalene** waste.

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